

CAS Registry Number for Tramazoline hydrochloride

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Compound of Interest

Compound Name: *Tramazoline*

Cat. No.: *B1683216*

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An In-Depth Technical Guide to **Tramazoline** Hydrochloride

CAS Registry Number: 3715-90-0

This guide provides a comprehensive overview of **Tramazoline** hydrochloride, focusing on its chemical properties, pharmacological profile, and analytical methodologies. It is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical and Pharmacokinetic Data

The following tables summarize the key quantitative data for **Tramazoline** hydrochloride.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Registry Number	3715-90-0	[1][2]
Molecular Formula	C ₁₃ H ₁₈ ClN ₃	[2]
Molecular Weight	251.76 g/mol	[2]
Appearance	White or almost white crystalline powder	[3]
Melting Point	172-174 °C	[3]
Boiling Point	353 °C at 760 mmHg	[3]

| Solubility | Soluble in water and ethanol (96%) |[3] |

Table 2: Pharmacokinetic Parameters

Parameter	Value	Reference
Administration Route	Intranasal (nasal spray or drops)	[4][5]
Onset of Action	5-10 minutes	[4]
Duration of Action	5-8 hours	[4]
Elimination Half-Life	2-3 hours	[4]

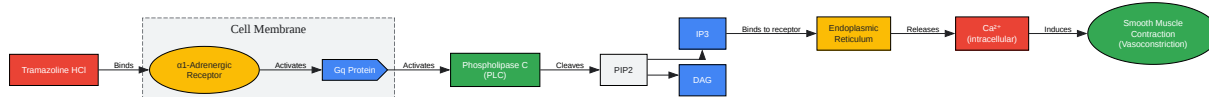
| Excretion | Primarily in urine |[4] |

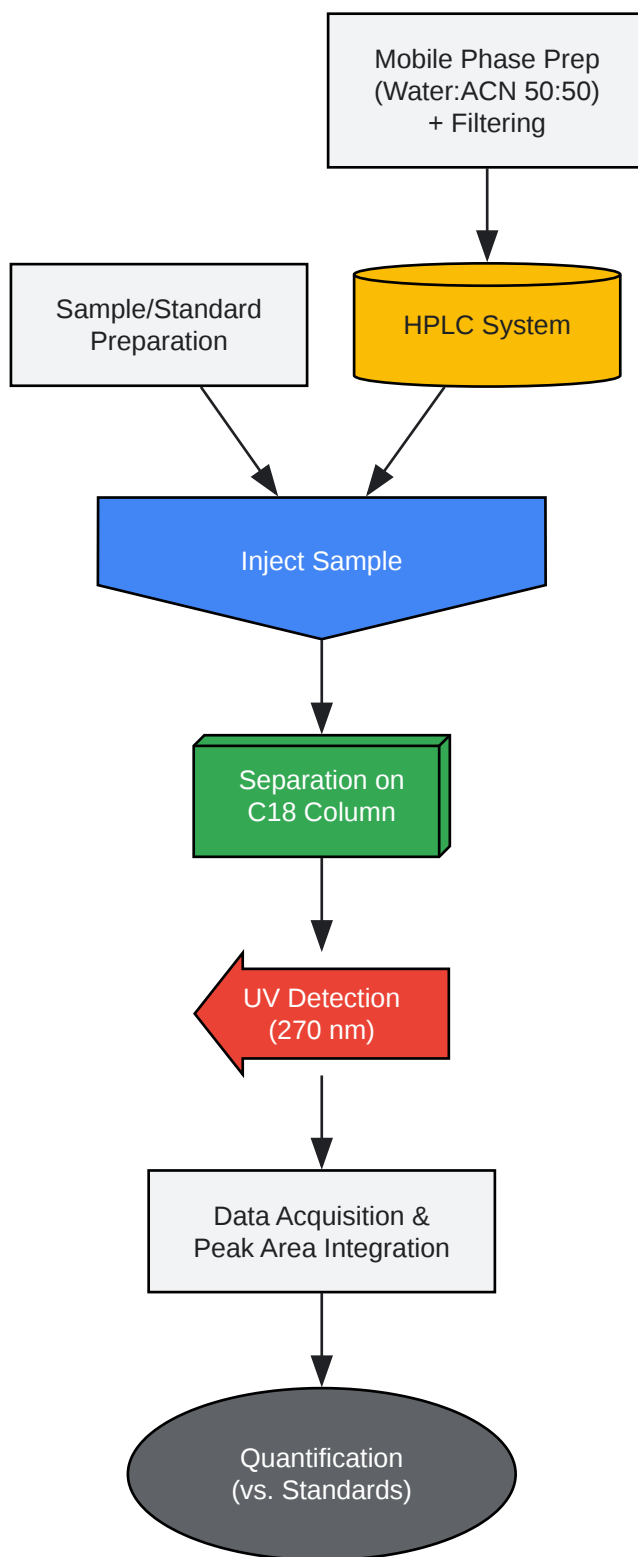
Mechanism of Action: Alpha-1 Adrenergic Agonism

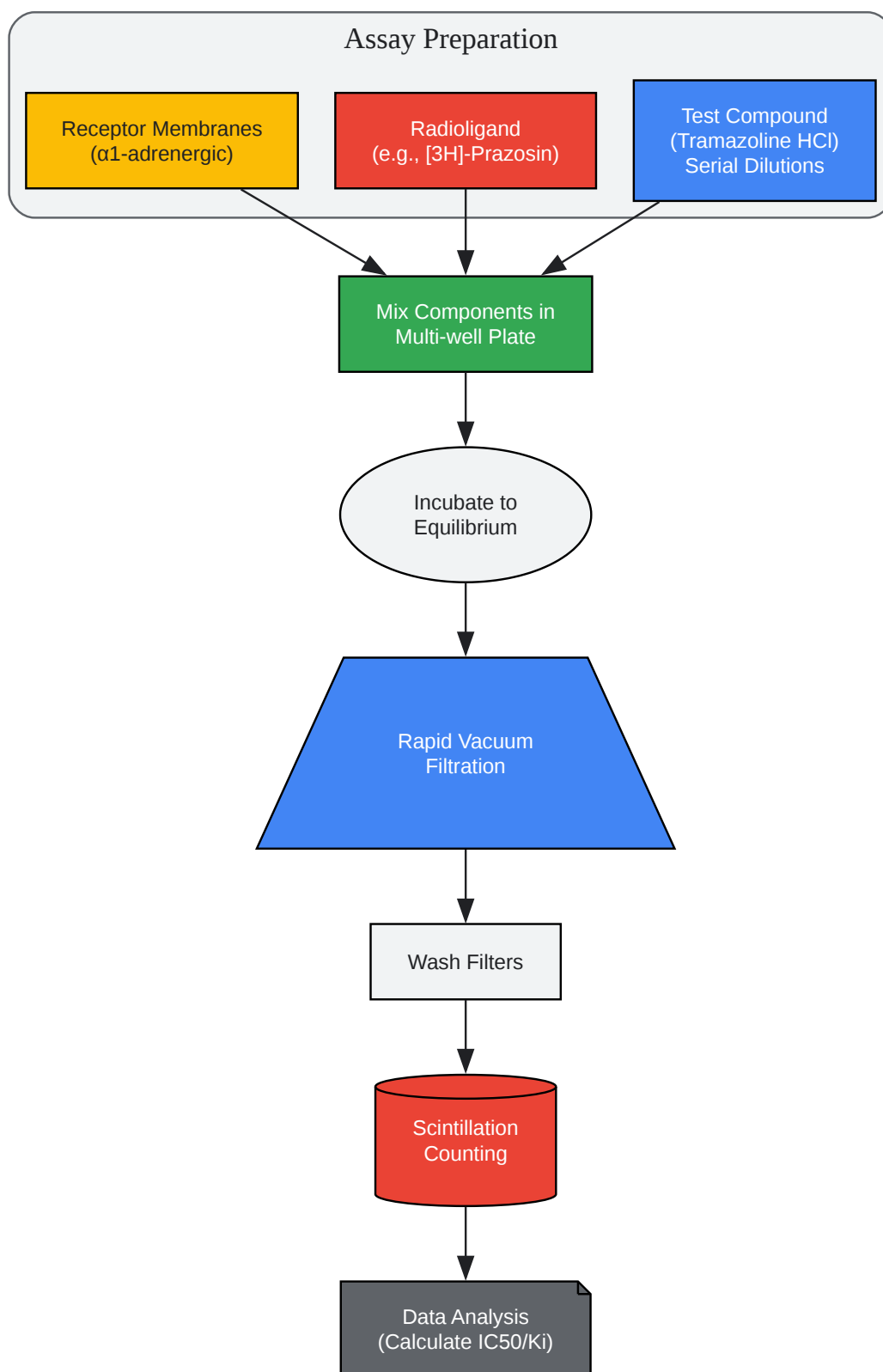
Tramazoline hydrochloride is a sympathomimetic agent that acts as a potent and selective agonist of α_1 -adrenergic receptors.[5][6][7] These receptors are located on the smooth muscle of blood vessels within the nasal mucosa.

Upon intranasal administration, **tramazoline** binds to and activates these G protein-coupled receptors. This activation initiates a downstream signaling cascade, culminating in an increase

in intracellular calcium levels.[6] The elevated calcium facilitates the contraction of vascular smooth muscle, leading to vasoconstriction.[6] This narrowing of the blood vessels reduces blood flow to the nasal tissues, thereby decreasing swelling (edema) and alleviating nasal congestion.[5][6]







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